

# Lanasol yellow 4G azo dye chemistry and synthesis

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## Compound of Interest

Compound Name: *Lanasol yellow 4G*

Cat. No.: *B086986*

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An In-depth Technical Guide to **Lanasol Yellow 4G**: Chemistry, Synthesis, and Properties

## Introduction

**Lanasol Yellow 4G**, also identified by the Colour Index name C.I. Reactive Yellow 39, is a synthetic monoazo dye.[1][2] As a member of the reactive dye class, it is designed to form covalent bonds with the fibers of substrates, leading to excellent colorfastness.[1] The molecule contains an  $\alpha$ -bromoacrylamide reactive group, which facilitates its binding to nucleophilic sites on fibers like wool and silk under specific pH and temperature conditions.[3] Its vibrant greenish-yellow hue and strong fastness properties make it a significant colorant in the textile industry.[1] Beyond textiles, **Lanasol Yellow 4G** is also utilized as a multifunctional dye in various biological research applications, including the analysis of cell structures and tracking of biomolecules.[4][5][6][7][8][9][10] This guide provides a detailed overview of its chemical properties, a representative synthesis protocol, and key technical data for researchers and professionals.

## Chemical and Physical Properties

**Lanasol Yellow 4G** is a water-soluble powder.[1][6] The presence of two sulfonate groups in its structure imparts significant solubility in aqueous media, which is crucial for its application in dye baths.[1][6] The core of the molecule features an azo chromophore ( $-N=N-$ ) that connects two substituted aromatic ring systems, which is responsible for its characteristic color.

Table 1: Chemical Identifiers and Properties of **Lanasol Yellow 4G**

Property	Value	Reference(s)
Common Name	Lanasol Yellow 4G	[1][6]
C.I. Name	Reactive Yellow 39	[1][2]
CAS Number	70247-70-0	[5][6]
Molecular Formula	C <sub>19</sub> H <sub>12</sub> BrCl <sub>2</sub> N <sub>5</sub> Na <sub>2</sub> O <sub>8</sub> S <sub>2</sub>	[1][5][6]
Molecular Weight	699.25 g/mol	[1][5][6]
IUPAC Name	disodium;4-[4-[[5-(2-bromoprop-2-enoylamino)-2-sulfonatophenyl]diazenyl]-3-methyl-5-oxo-4H-pyrazol-1-yl]-2,5-dichlorobenzenesulfonate	[8]
Appearance	Greenish-light yellow powder	[1][6]
Solubility in Water	100 g/L (at 90 °C)	[1][6]
Max. Absorbance (λmax)	400 nm	[4]
Decomposition Temp.	> 200 °C	[6]
Ignition Temp.	> 400 °C	[6]

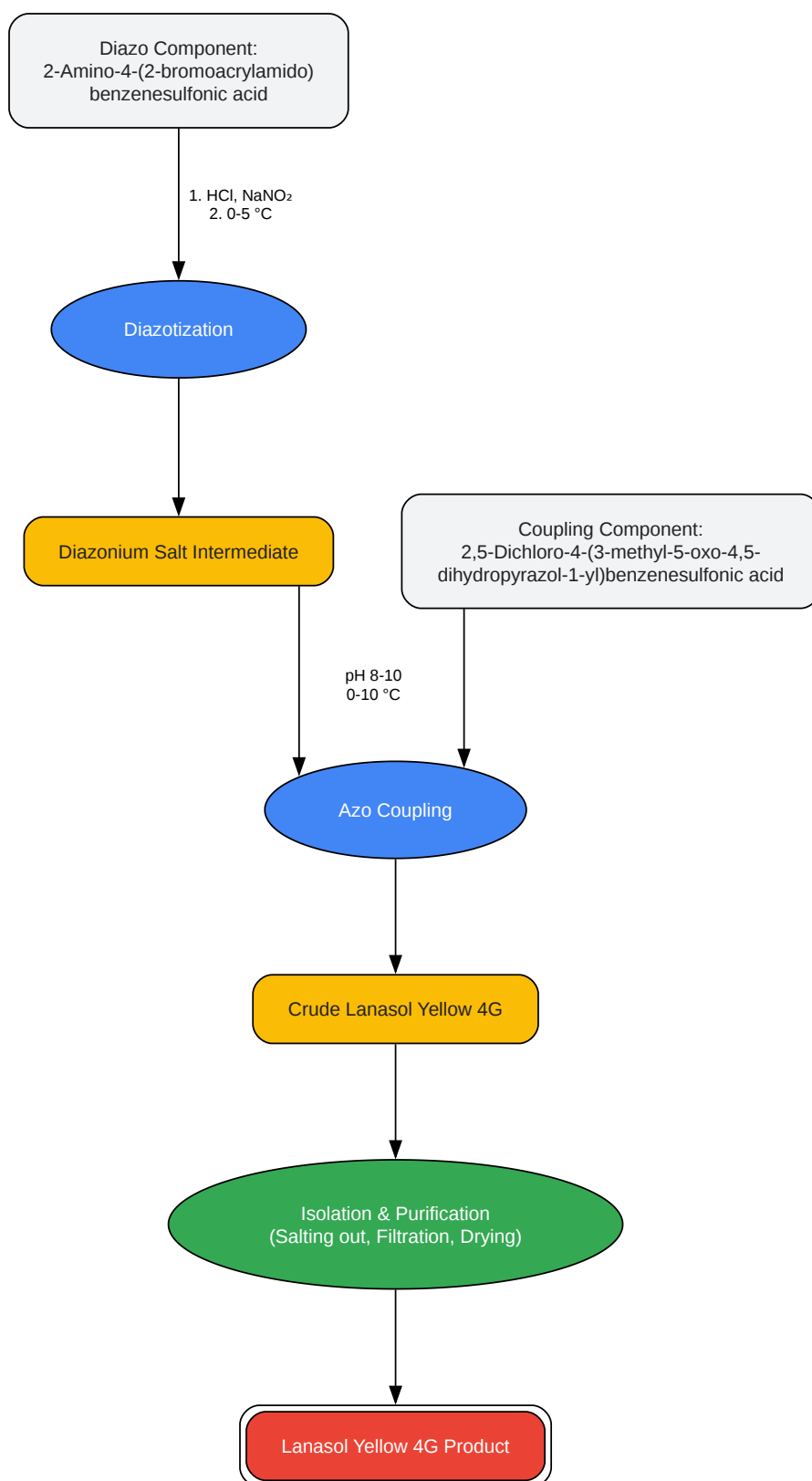
## Core Synthesis Chemistry

The synthesis of **Lanasol Yellow 4G** is a classic example of azo dye production, involving two primary stages: the diazotization of an aromatic amine and the subsequent azo coupling reaction with a suitable coupling component.[2] The specific precursors for this dye are well-defined intermediates.

Table 2: Key Precursors for **Lanasol Yellow 4G** Synthesis

Role	Chemical Name	CAS Number	Molecular Formula	Reference(s)
Diazo Component	2-Amino-4-(2-bromoacrylamido)benzenesulfonic acid	58557-59-8	C <sub>9</sub> H <sub>9</sub> BrN <sub>2</sub> O <sub>4</sub> S	[11]
Coupling Component	2,5-Dichloro-4-(3-methyl-5-oxo-4,5-dihydropyrazol-1-yl)benzenesulfonic acid	84-57-1	C <sub>10</sub> H <sub>8</sub> Cl <sub>2</sub> N <sub>2</sub> O <sub>4</sub> S	[12][13]

The overall manufacturing process is depicted in the workflow diagram below.



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Synthesis workflow for **Lanasol Yellow 4G**.

## Experimental Protocols

The following section outlines a representative, generalized experimental protocol for the synthesis of **Lanasol Yellow 4G** based on standard azo dye chemistry. Precise quantities and reaction times may require optimization.

### Part 1: Diazotization of the Diazo Component

- **Preparation:** A molar equivalent of 2-Amino-4-(2-bromoacrylamido)benzenesulfonic acid is suspended in water. The mixture is cooled to 0-5 °C in an ice-salt bath with continuous stirring.
- **Acidification:** Concentrated hydrochloric acid (approx. 2.5-3.0 molar equivalents) is added to the suspension to form the amine salt and provide an acidic medium.
- **Nitrite Addition:** A pre-cooled aqueous solution of sodium nitrite ( $\text{NaNO}_2$ , approx. 1.05 molar equivalents) is added dropwise to the suspension over 30-60 minutes. The temperature must be strictly maintained below 5 °C to prevent the decomposition of the resulting diazonium salt.
- **Completion Check:** The reaction is stirred for an additional 30 minutes after the nitrite addition is complete. The presence of excess nitrous acid can be checked with starch-iodide paper (a blue-black color indicates completion). Any excess nitrous acid is then quenched by adding a small amount of sulfamic acid. The resulting solution contains the active diazonium salt intermediate.

### Part 2: Azo Coupling Reaction

- **Coupling Solution Preparation:** In a separate vessel, one molar equivalent of 2,5-Dichloro-4-(3-methyl-5-oxo-4,5-dihydropyrazol-1-yl)benzenesulfonic acid is dissolved in water. The solution is cooled to 0-10 °C.
- **pH Adjustment:** The pH of the coupling component solution is adjusted to a neutral or slightly alkaline range (pH 8-10) by the slow addition of a base, such as sodium carbonate or sodium hydroxide solution. This activates the coupling component.

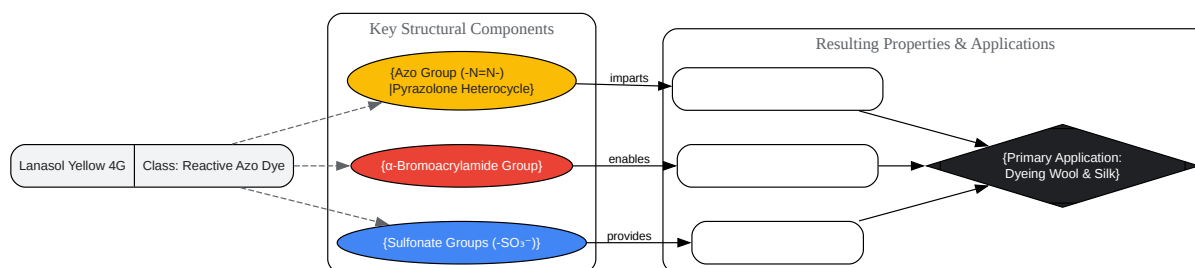
- **Coupling:** The cold diazonium salt solution from Part 1 is slowly added to the cold coupling component solution over 1-2 hours. The pH of the reaction mixture is maintained at 8-10 by the concurrent addition of a base. The temperature should be kept below 10 °C.
- **Reaction Monitoring:** The formation of the dye is visually indicated by the appearance of a deep yellow color. The reaction is typically stirred for several hours at low temperature until the coupling is complete, which can be monitored by techniques like thin-layer chromatography (TLC).

## Part 3: Isolation and Purification

- **Precipitation:** Once the reaction is complete, the **Lanasol Yellow 4G** dye is precipitated from the solution by "salting out." This is achieved by adding a significant quantity of sodium chloride, which reduces the solubility of the dye.
- **Filtration:** The precipitated solid dye is collected by filtration.
- **Washing:** The filter cake is washed with a cold brine solution to remove inorganic salts and unreacted starting materials.
- **Drying:** The purified dye is dried under vacuum at a moderate temperature (e.g., 60-70 °C) to yield the final product as a powder.

## Applications and Functional Relationships

The chemical structure of **Lanasol Yellow 4G** directly dictates its function as a reactive dye for protein fibers. The key components—the chromophore, the reactive group, and solubilizing groups—work in concert to achieve effective dyeing.



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### Functional relationships in **Lanasol Yellow 4G**.

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